

Introduction to a Key Building Block: 2-Chloro-6-hydroxyisonicotinic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Chloro-6-hydroxyisonicotinic acid

Cat. No.: B1346356

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2-Chloro-6-hydroxyisonicotinic acid (CAS No. 66472-77-9) is a substituted pyridine derivative that serves as a vital intermediate in synthetic organic chemistry. Its unique structure, featuring a pyridine ring with chloro, hydroxyl, and carboxylic acid functional groups, makes it a valuable precursor for a wide range of complex molecules. This compound is particularly significant in pharmaceutical and agricultural research.^[1] It is leveraged in the development of novel anti-inflammatory and antimicrobial drugs and plays a role in the synthesis of modern herbicides and pesticides.^[1] The stability and reactivity of this compound make it an essential tool for chemists designing innovative therapeutic agents.^[1]

Caption: Chemical Structure of **2-Chloro-6-hydroxyisonicotinic acid**.

Part 1: Analysis of Commercial Suppliers

Selecting a supplier is a decision that balances cost, quality, and reliability. For research purposes, purity and documentation are non-negotiable. Below is a comparative table of several vendors who list this compound. Researchers should always verify current specifications and availability directly with the supplier.

Supplier	Purity Specification	CAS Number	Noteworthy Details
TCI America	97.0+%	38025-90-0	A well-established supplier for research chemicals, often available through distributors like Fisher Scientific.[2]
Chem-Impex	≥ 97% (GC)	38025-90-0	Provides key physical and chemical properties and highlights its role as an intermediate.[1]
CP Lab Chemicals	min 97% (GC)	38025-90-0*	Specifies the product is for professional research and industrial use only, not for consumer or medical use.[3]
Sigma-Aldrich	AldrichCPR	22282-72-0**	This supplier offers a related compound, 2-Hydroxyisonicotinic acid, and notes that for some unique chemicals, the buyer is responsible for confirming identity and purity.[4]

*Note on Isomers: The user requested "2-Chloro-6-hydroxyisonicotinic acid". The most commonly listed commercial product is 2-Chloro-6-hydroxynicotinic acid (CAS 38025-90-0). Isonicotinic acid is pyridine-4-carboxylic acid, while nicotinic acid is pyridine-3-carboxylic acid. Researchers must ensure they are ordering the correct isomer for their synthetic route. The information provided primarily pertains to the nicotinic acid variant due to commercial availability.

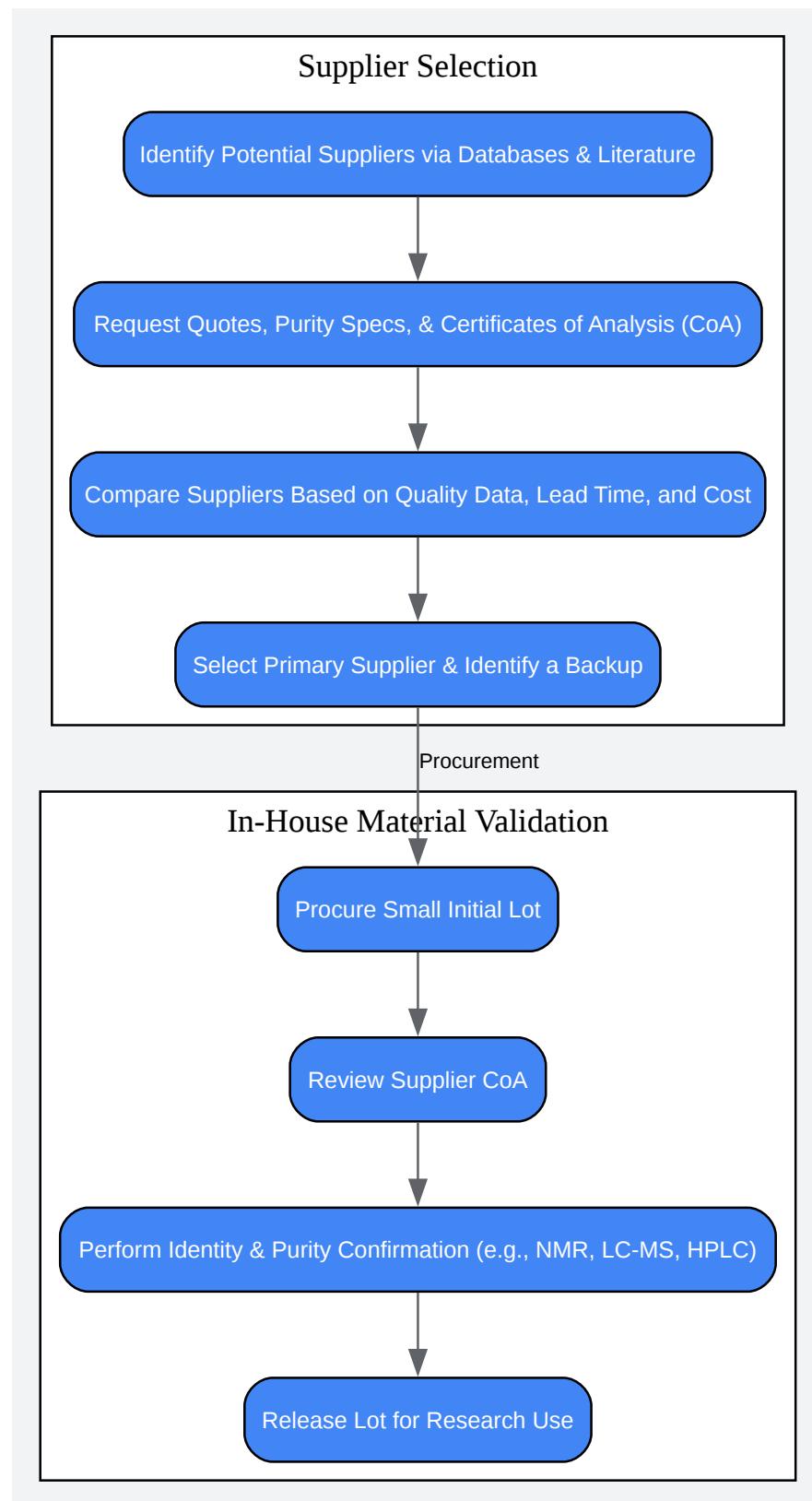
**Note on Related Compounds: Some suppliers, like Sigma-Aldrich and TCI, also offer related building blocks such as 2-Hydroxyisonicotinic acid, which may be relevant for alternative synthetic strategies.[\[4\]](#)[\[5\]](#)

Part 2: Scientific Integrity: Quality, Handling, and Application

A researcher's confidence in their results begins with the quality of their starting materials. A rigorous supplier and material qualification process is essential.

Supplier Qualification & Material Validation Workflow

The following workflow outlines a best-practice approach for selecting a supplier and validating the purchased material before its inclusion in critical experiments.



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Caption: Recommended workflow for supplier selection and in-house material validation.

Quality Control: Beyond the Label

The purity stated on a supplier's website is the first checkpoint. The definitive proof is the Certificate of Analysis (CoA) provided with the specific lot you purchase.

- **Purity Assessment:** Suppliers often use Gas Chromatography (GC) to determine purity.[1][3] For comprehensive validation, researchers should consider orthogonal methods. High-Performance Liquid Chromatography (HPLC) is excellent for assessing purity, while techniques like Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) are crucial for confirming the chemical structure and identity of the compound, ensuring you have the correct molecule free of significant impurities.
- **Appearance:** The compound is typically described as a white to light yellow or light red powder or crystal.[1] Any significant deviation from this could indicate degradation or impurity and should be investigated.

Safe Handling and Storage

Based on safety data for structurally similar compounds like 2-chloronicotinic acid, proper handling is crucial.[6][7][8]

- **Hazards:** This class of chemicals is known to cause skin irritation and serious eye irritation. [7][8] It may also cause respiratory tract irritation.[8]
- **Personal Protective Equipment (PPE):** Always handle the compound in a well-ventilated fume hood.[9] Wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[7][10]
- **Handling:** Avoid creating dust.[9] Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after use.[6][7]
- **Storage:** Keep containers tightly sealed in a dry, cool, and well-ventilated place.[6] Store away from incompatible materials such as strong oxidizing agents.[6]

Part 3: Application in Research

2-Chloro-6-hydroxyisonicotinic acid and its isomers are important intermediates in synthesizing a range of target molecules.[11] Their utility is not limited to medicine but extends

to food, feed, and dyes.[11] In drug discovery, these scaffolds are used to create nonsteroidal anti-inflammatory drugs and have been instrumental in the development of HIV reverse transcriptase inhibitors and fungicides.[11][12] The ability to selectively functionalize the different positions on the pyridine ring allows chemists to fine-tune the properties of the final compound, making this a valuable starting material for creating libraries of new chemical entities.

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- To cite this document: BenchChem. [Introduction to a Key Building Block: 2-Chloro-6-hydroxyisonicotinic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1346356#commercial-suppliers-of-2-chloro-6-hydroxyisonicotinic-acid-for-research>]

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